# The Discovery and Development of PF-06282999: A Technical Guide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *PF-06282999* |
| *CAS No.:* | *1435467-37-0* |
| *Cat. No.:* | *B609969* |

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## Abstract

**PF-06282999** is a potent and selective, mechanism-based inhibitor of myeloperoxidase (MPO), a key enzyme implicated in the pathogenesis of various inflammatory and cardiovascular diseases.[1][2] This technical guide provides a comprehensive overview of the discovery, preclinical development, and early clinical evaluation of **PF-06282999**. It includes a summary of its pharmacological and pharmacokinetic properties, detailed methodologies for key experiments, and a discussion of its mechanism of action.

## Introduction

Myeloperoxidase (MPO) is a heme peroxidase predominantly expressed in neutrophils and monocytes.[1] It plays a crucial role in the innate immune system by catalyzing the formation of reactive oxygen species, such as hypochlorous acid (HOCl), which are essential for pathogen clearance.[1] However, excessive or misplaced MPO activity contributes to oxidative stress and tissue damage, linking it to the pathophysiology of numerous inflammatory conditions, including cardiovascular diseases.[1] Consequently, the inhibition of MPO has emerged as a promising

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therapeutic strategy. **PF-06282999** was developed by Pfizer as a highly selective, irreversible inhibitor of MPO for the potential treatment of cardiovascular diseases.[1][2]

## Discovery and Synthesis

**PF-06282999**, chemically known as 2-(6-(5-chloro-2-methoxyphenyl)-4-oxo-2-thioxo-3,4-dihydropyrimidin-1(2H)-yl)acetamide, was identified through a medicinal chemistry campaign focused on N1-substituted-6-arylthiouracils.[1] The design and synthesis aimed to develop potent and selective MPO inhibitors with favorable pharmacological and pharmacokinetic profiles.[1]

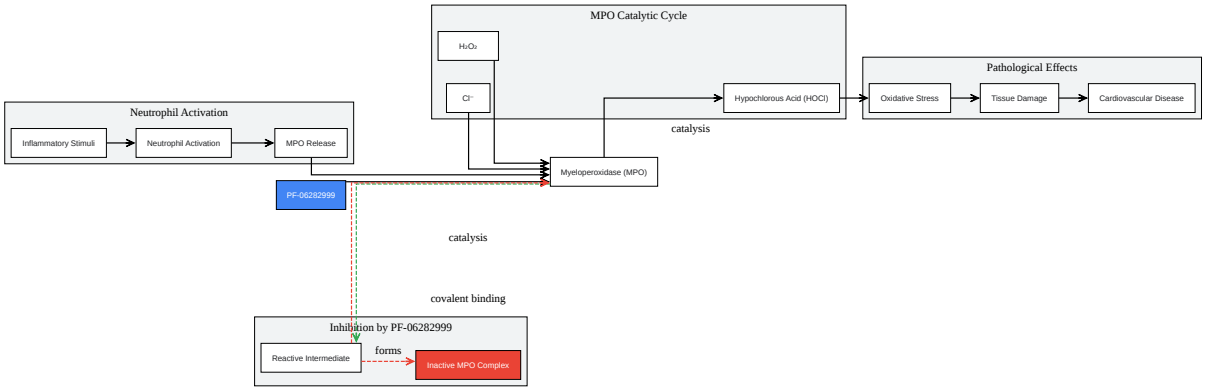
While a detailed, step-by-step synthesis protocol is typically found in the supplementary materials of the primary publication and is not publicly available, the discovery publication outlines the general synthetic scheme for N1-substituted-6-arylthiouracils.[1] The synthesis involves a multi-step process likely starting from commercially available materials to construct the substituted thiouracil core, followed by the addition of the acetamide side chain.

## Mechanism of Action

**PF-06282999** is a mechanism-based inhibitor of MPO, meaning it is converted to a reactive intermediate by the catalytic action of the enzyme itself.[1][2] This intermediate then forms a covalent, irreversible bond with the MPO enzyme, leading to its inactivation.[1][3] This time-dependent inhibition is highly specific for MPO, with low activity against other peroxidases like thyroid peroxidase and cytochrome P450 isoforms.[1]

## Signaling Pathway of MPO-Mediated Pathology and Inhibition by **PF-06282999**

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**Caption:** MPO pathway and **PF-06282999** inhibition.

# Preclinical Pharmacology and Pharmacokinetics

The preclinical profile of **PF-06282999** was evaluated in a series of in vitro and in vivo studies to determine its potency, selectivity, and pharmacokinetic properties.

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## In Vitro Potency and Selectivity

**PF-06282999** demonstrated potent inhibition of MPO activity in various assays.

| Parameter | Value | Species | Assay Condition | Reference |
|---|---|---|---|---|
| $IC_{50}$ | 1.9 μM | Human | LPS-stimulated whole blood | [4] |
| $EC_{50}$ | 3.8 μM | Cynomolgus Monkey | Plasma MPO activity | [4] |

The compound showed high selectivity for MPO over other related enzymes, which is a critical attribute for minimizing off-target effects.[1]

## In Vivo Pharmacokinetics

The pharmacokinetic profile of **PF-06282999** was characterized in several preclinical species following both intravenous (IV) and oral (PO) administration. The compound exhibited good oral bioavailability and low to moderate plasma clearance across species.[5]

| Species | Route | Dose (mg/kg) | T½ (h) | CLp (mL/min/kg) | Vdss (L/kg) | F (%) |
|---|---|---|---|---|---|---|
| Mouse | IV | - | 0.75 | 10.1 | 0.5 | - |
| PO | - | - | - | - | 100 | |
| Rat | IV | - | - | 41.8 | 2.1 | - |
| PO | - | - | - | - | 86 | |
| Dog | IV | - | - | 3.39 | - | - |
| PO | 3-5 | 3.3 | - | - | 75 | |
| Monkey | IV | - | - | 10.3 | - | - |
| PO | 3-5 | - | - | - | 76 | |

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T½: Terminal half-life; CLp: Plasma clearance; Vdss: Volume of distribution at steady state; F: Oral bioavailability.

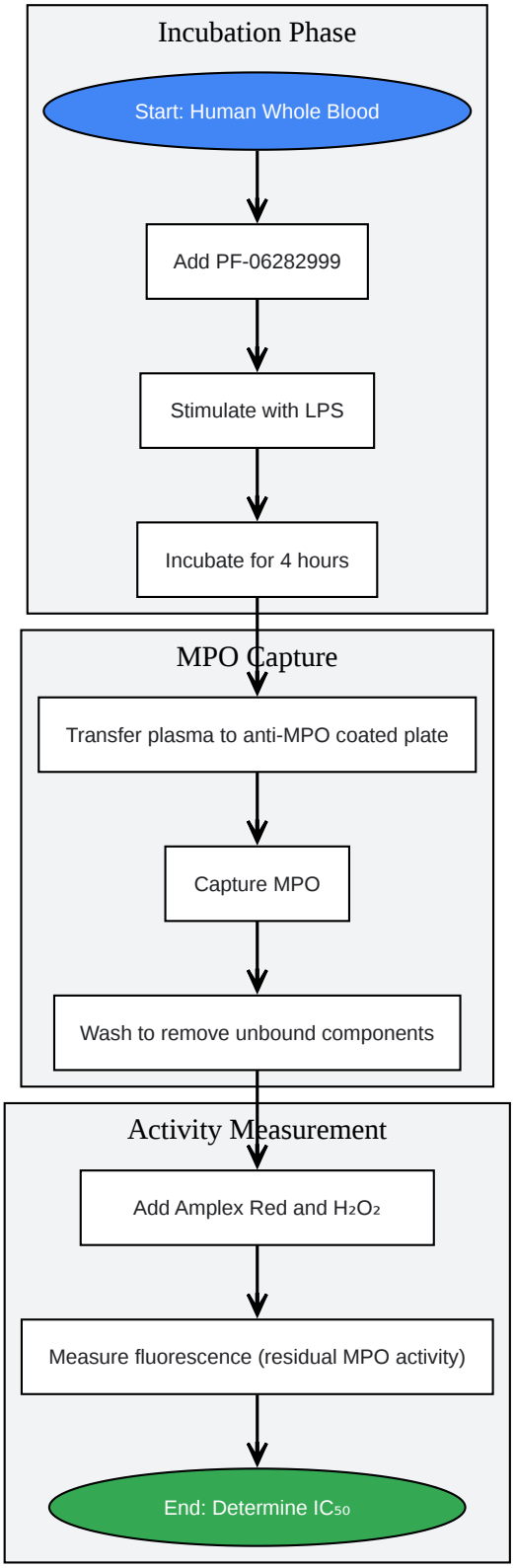
**PF-06282999** showed moderate plasma protein binding across species.[5] The primary route of elimination was projected to be renal clearance of the unchanged drug, consistent with its physicochemical properties that limit metabolic turnover.[5]

# Key Experimental Protocols

## MPO Inhibition Assay in Human Whole Blood

This assay is crucial for determining the potency of MPO inhibitors in a physiologically relevant matrix.

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**Caption:** Workflow for the MPO inhibition assay.

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Methodology:

- Human whole blood is incubated with varying concentrations of **PF-06282999**.[4]
- MPO release is stimulated by the addition of lipopolysaccharide (LPS).[4]
- The samples are incubated for 4 hours to allow for MPO release and inhibition.[4]
- Plasma is separated and transferred to microtiter plates coated with an anti-MPO capture antibody.[4]
- After an incubation period to allow MPO capture, the plates are washed to remove unbound plasma components and the inhibitor.[4]
- The residual MPO activity is measured by adding the substrates Amplex Red and hydrogen peroxide ($H_2O_2$) and monitoring the increase in fluorescence.[4]
- The concentration of **PF-06282999** that causes 50% inhibition of MPO activity ($IC_{50}$) is calculated.[4]

## In Vivo MPO Inhibition in Cynomolgus Monkeys

This experiment assesses the ability of **PF-06282999** to inhibit MPO activity in a living organism.

Methodology:

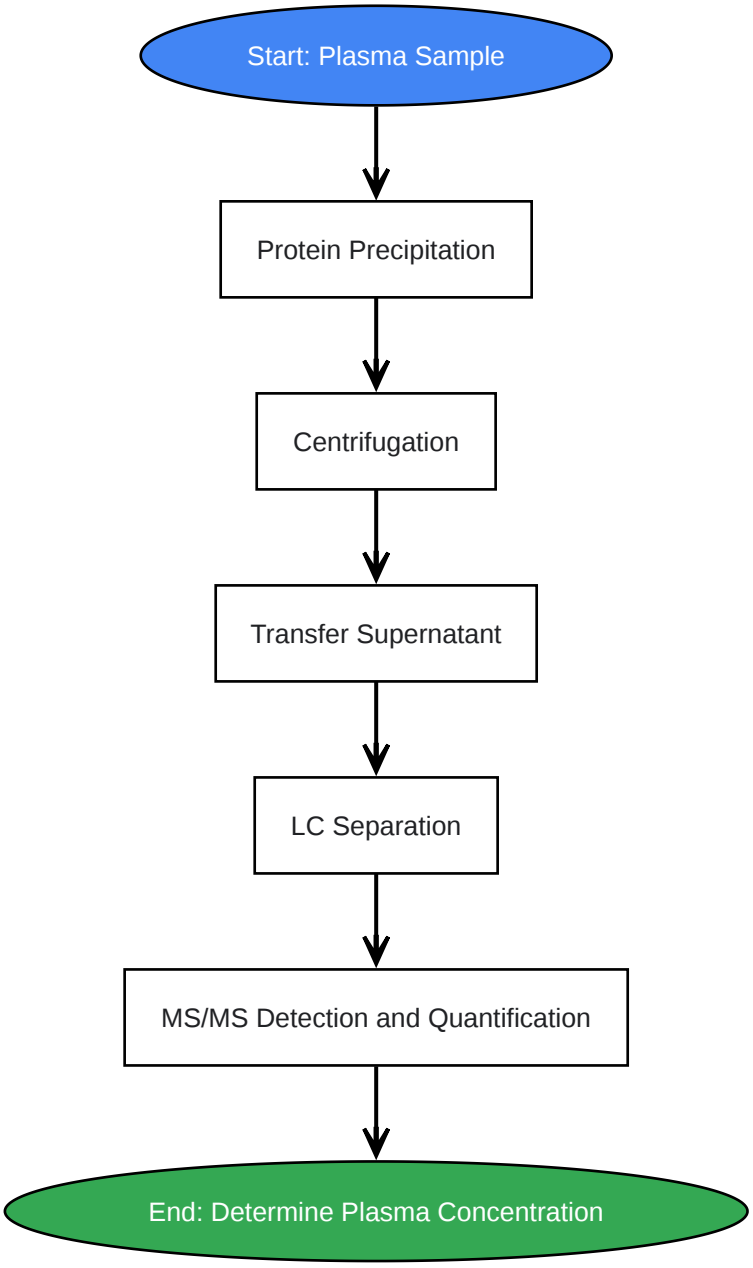
- An inflammatory response is induced in cynomolgus monkeys by intravenous administration of LPS.[1]
- **PF-06282999** is administered orally at various doses.[1]
- Blood samples are collected at different time points.[1]
- Plasma is isolated, and MPO activity is measured using a capture assay similar to the one described above.[1]

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- The relationship between the plasma concentration of **PF-06282999** and the inhibition of MPO activity is determined to calculate the in vivo $EC_{50}$.[4]

## Pharmacokinetic Analysis

The quantification of **PF-06282999** in plasma samples is essential for determining its pharmacokinetic parameters. While specific details of the analytical method are not publicly available, it is typically performed using a validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method.




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**Caption:** General workflow for PK sample analysis.

## Clinical Development

Based on its promising preclinical profile, **PF-06282999** advanced into Phase 1 clinical trials in healthy volunteers to assess its safety, tolerability, and pharmacokinetics in humans.[1][2]

Two Phase 1 studies are listed in clinical trial registries:

- NCT01707082: A study to evaluate the safety, tolerability, and pharmacokinetics of single and multiple oral doses of **PF-06282999** in healthy adult subjects.
- NCT01965600: A study to evaluate the safety and effects of **PF-06282999** in an endotoxin-induced inflammatory response model in healthy subjects.

Detailed protocols for these trials are not publicly available. However, the first-in-human study with a dose range of 20-200 mg confirmed that the human pharmacokinetic parameters were consistent with predictions from preclinical data.[5]

## Conclusion

**PF-06282999** is a potent and selective, mechanism-based inhibitor of myeloperoxidase that demonstrated a favorable preclinical pharmacological and pharmacokinetic profile. Its ability to irreversibly inactivate MPO, a key driver of oxidative stress and inflammation in cardiovascular disease, makes it a promising therapeutic candidate. Early clinical data in healthy volunteers have supported its continued development. Further studies will be necessary to establish its efficacy and safety in patient populations.

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## References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Discovery of 2-(6-(5-Chloro-2-methoxyphenyl)-4-oxo-2-thioxo-3,4-dihydropyrimidin-1(2H)-yl)acetamide (PF-06282999): A Highly Selective Mechanism-Based Myeloperoxidase Inhibitor for the Treatment of Cardiovascular Diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Targeting vascular adhesion protein-1 and myeloperoxidase with a dual inhibitor SNT-8370 in preclinical models of inflammatory disease - PMC [pmc.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]

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